

# A Comprehensive Technical Guide to the Physicochemical Properties of Calcium Picrate

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## Compound of Interest

Compound Name: Calcium picrate

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This technical guide provides an in-depth overview of the core physicochemical properties of **calcium picrate**. The information presented is intended to support research, scientific analysis, and drug development activities by offering detailed data, experimental methodologies, and visual representations of key chemical processes and structures.

## Core Physicochemical Data

**Calcium picrate**, the calcium salt of picric acid, is a chemical compound that exists in both anhydrous and hydrated forms. Its properties are of significant interest in various chemical and pharmaceutical applications. The quantitative physicochemical data for **calcium picrate** are summarized in the table below for ease of reference and comparison.

Property	Value
Chemical Formula	Anhydrous: $C_{12}H_4CaN_6O_{14}$ <a href="#">[1]</a> <a href="#">[2]</a> Pentahydrate: $Ca(C_6H_2N_3O_7)_2 \cdot 5H_2O$ <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	Anhydrous: ~496.27 g/mol <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a> Pentahydrate: 586.4 g/mol <a href="#">[3]</a> <a href="#">[4]</a>
Appearance	Yellowish, red, or orange crystals <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
CAS Number	16824-78-5 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Crystal System	Orthorhombic (for the pentahydrate form) <a href="#">[3]</a> <a href="#">[4]</a>
Space Group	Pmab (for the pentahydrate form) <a href="#">[3]</a> <a href="#">[4]</a>
Activation Energy (Decomposition)	140.3 kJ/mol <a href="#">[7]</a>

## Experimental Protocols

The synthesis and characterization of **calcium picrate** involve specific experimental procedures to ensure the purity and desired form of the final product. The following sections detail the methodologies for its synthesis, purification, and analysis.

A common and well-documented method for preparing **calcium picrate** is through the neutralization reaction between picric acid and a calcium base, such as calcium carbonate or calcium hydroxide.[\[3\]](#)

Reaction with Calcium Carbonate:

The general chemical equation for this reaction is:  $2 C_6H_2(NO_2)_3OH + CaCO_3 \rightarrow Ca[C_6H_2(NO_2)_3O]_2 + H_2O + CO_2$ [\[3\]](#)

Procedure:

- An aqueous solution of picric acid is prepared.
- Calcium carbonate powder is slowly added to the picric acid solution at room temperature with continuous stirring.

- The mixture is stirred for approximately two hours to ensure the reaction proceeds to completion, which is indicated by the cessation of carbon dioxide evolution.[3]
- Upon completion, any unreacted calcium carbonate is removed by filtration.[3]
- The resulting filtrate, containing the soluble **calcium picrate**, is then concentrated by evaporation to induce crystallization.[3]

To obtain a high-purity product, the crude **calcium picrate** can be purified through recrystallization.

Procedure:

- The crude crystals are dissolved in a suitable hot solvent, such as acetone.[7]
- Any insoluble impurities are removed by filtering the hot solution.
- The hot filtrate is then allowed to cool, leading to the precipitation of purified **calcium picrate** crystals.
- The purified crystals are collected via vacuum filtration and washed with a small amount of cold solvent to remove any remaining impurities.[3]

Several analytical techniques are employed to determine the structure and properties of **calcium picrate**.

- **Single-Crystal X-ray Diffraction:** This technique is used to determine the precise three-dimensional arrangement of atoms within the crystal lattice. For **calcium picrate** pentahydrate, this method has revealed an orthorhombic crystal system and a novel eight-coordinate stereochemistry for the calcium ion.[3][4]
- **Thermal Analysis (DSC/TG):** Differential Scanning Calorimetry (DSC) and Thermogravimetry (TG) are utilized to study the thermal stability and decomposition behavior of the compound. DSC can identify endothermic and exothermic transitions, such as the loss of water of crystallization, while TG measures the change in mass as a function of temperature.[3][7]

- **Karl Fischer Titration:** This method is specifically used to quantify the water content in hydrated forms of **calcium picrate**, providing a more accurate measure of the degree of hydration than thermogravimetric analysis alone.[\[7\]](#)
- **Fourier-Transform Infrared (FT-IR) Spectroscopy:** FT-IR spectroscopy is employed to identify the functional groups present in the molecule and to confirm the formation of the picrate salt.[\[7\]](#)

## Visualizations

The following diagrams, generated using the DOT language, illustrate key aspects of **calcium picrate**'s synthesis and molecular structure.

Caption: Synthesis workflow for **Calcium Picrate**.

Caption: Coordination of the Calcium ion.

## Stability and Hazards

**Calcium picrate** is an energetic material and should be handled with appropriate safety precautions.

- **Explosive Nature:** Like its parent compound, picric acid, **calcium picrate** is an explosive, particularly when it is dry.[\[10\]](#) It is sensitive to shock, heat, and friction.[\[10\]](#)
- **Formation of Other Metal Picrates:** Contact with certain metals can lead to the formation of other metal picrates, which may be even more sensitive and hazardous.[\[11\]](#)
- **Thermal Decomposition:** The decomposition of alkaline-earth metal picrates, including **calcium picrate**, initiates at a higher temperature than that of picric acid.[\[7\]](#) The activation energy for the exothermic decomposition of **calcium picrate** has been determined to be 140.3 kJ/mol.[\[7\]](#)
- **Interaction with Concrete:** Picric acid can react with calcium compounds in concrete to form **calcium picrate**, which is a significant hazard if picric acid is spilled on such surfaces.[\[3\]](#)[\[10\]](#)

This guide provides a foundational understanding of the physicochemical properties of **calcium picrate**. Researchers and professionals are encouraged to consult the cited literature for more

detailed information and to always adhere to strict safety protocols when handling this compound.

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